

Application Note: High-Purity Purification of Teicoplanin A2-3 from Teicoplanin Complex

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Compound of Interest

Compound Name: *Teicoplanin A2-3*

Cat. No.: *B8784024*

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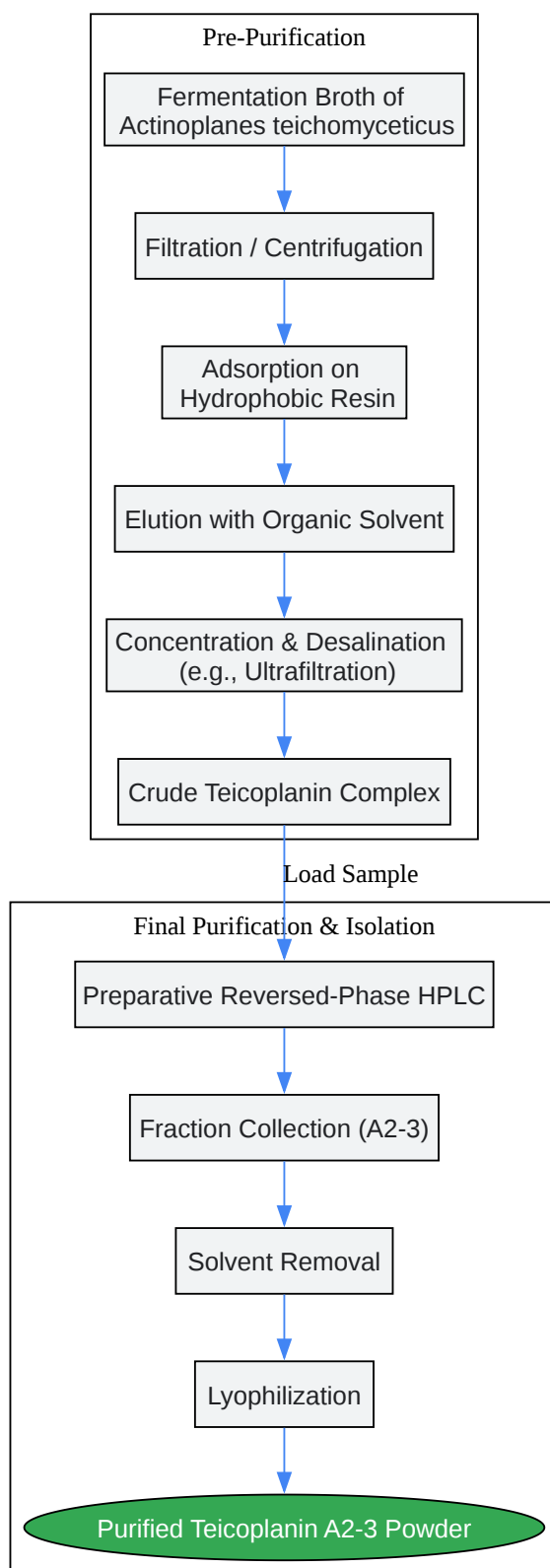
Audience: Researchers, scientists, and drug development professionals.

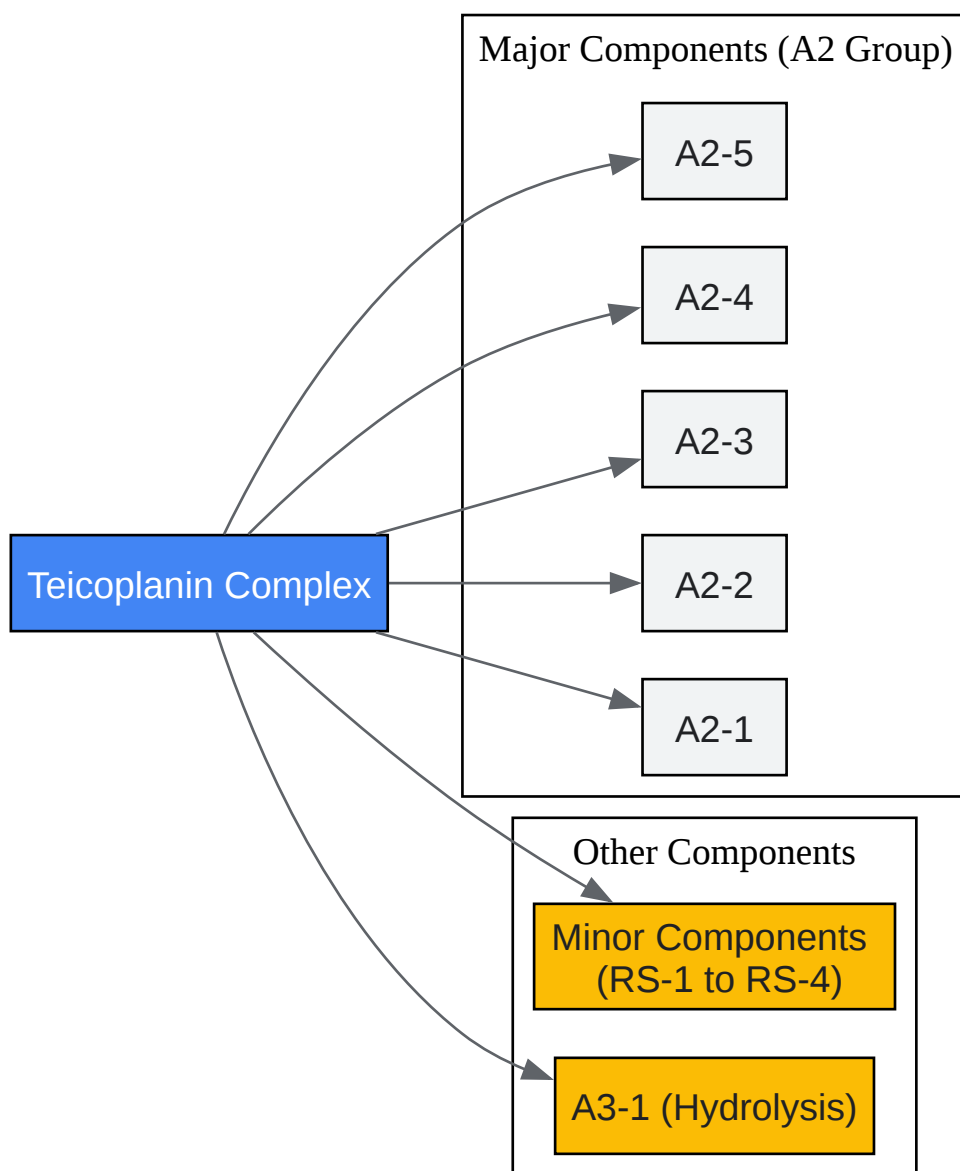
Introduction Teicoplanin is a glycopeptide antibiotic produced by *Actinoplanes teichomyceticus*, used for treating severe Gram-positive bacterial infections, including those caused by Methicillin-resistant *Staphylococcus aureus* (MRSA).[1] The commercial product, known as the teicoplanin complex, is not a single entity but a mixture of several closely related components. The main components are five molecules designated A2-1, A2-2, A2-3, A2-4, and A2-5, which differ in the acyl-aliphatic side chain attached to the glucosamine residue.[2][3] Additionally, a hydrolysis component (A3-1) and several minor components are present.[2] For research, drug development, and use as an analytical standard, it is crucial to isolate these individual components. **Teicoplanin A2-3** is a major analogue within this complex.[2][4]

This document provides a detailed protocol for the purification of **Teicoplanin A2-3** from the teicoplanin complex using preparative High-Performance Liquid Chromatography (HPLC).

Overall Purification Workflow

The purification of **Teicoplanin A2-3** is a multi-step process that begins with the crude teicoplanin complex obtained from fermentation broth. The general strategy involves an initial pre-purification to enrich the A2 components, followed by a high-resolution preparative HPLC step to isolate the individual A2 analogues, and finally, a powder-forming step.





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